

Synthesis of Bis-methacrylate-PEG5 for Biomedical Applications: A Technical Guide

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Compound of Interest

Compound Name: **Bis-methacrylate-PEG5**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis, characterization, and biomedical applications of **Bis-methacrylate-PEG5**, a short-chain polyethylene glycol dimethacrylate (PEGDMA) crosslinker. This document details the experimental protocols, quantitative data, and underlying principles for its use in developing advanced biomaterials.

Introduction

Polyethylene glycol (PEG)-based hydrogels are cornerstones in biomedical research and applications due to their biocompatibility, hydrophilicity, and tunable physical properties.[1][2] **Bis-methacrylate-PEG5**, also known as pentaethylene glycol dimethacrylate, is a bifunctional monomer featuring a central chain of five ethylene glycol units end-capped with methacrylate groups. This structure allows for the formation of crosslinked hydrogel networks through polymerization, making it a valuable component in tissue engineering, drug delivery systems, and dental materials.[3][4] The short PEG chain length imparts distinct properties to the resulting hydrogels, notably higher stiffness and lower swelling ratios compared to those formed from higher molecular weight PEG dimethacrylates.[5]

Synthesis of Bis-methacrylate-PEG5

The synthesis of **Bis-methacrylate-PEG5** typically involves the esterification of pentaethylene glycol with methacrylic acid or its derivatives, such as methacrylic anhydride or methacryloyl chloride.[6][7] A common and effective method utilizes methacrylic anhydride in the presence of

a base catalyst.[\[6\]](#) Microwave-assisted synthesis has also emerged as a rapid and efficient alternative to conventional heating.[\[8\]](#)[\[9\]](#)

Physicochemical Properties of Bis-methacrylate-PEG5

Property	Value	Reference
Chemical Formula	C18H30O8	(Derived)
Molecular Weight	374.43 g/mol	(Calculated)
Appearance	Colorless to slightly yellow viscous liquid	[10]
Boiling Point	>200 °C / 2 mmHg	
Density	~1.041 g/cm ³	[4]
Refractive Index	~1.460 (at 20 °C)	[4]

Experimental Protocols

Synthesis of Bis-methacrylate-PEG5 via Esterification

This protocol is a generalized procedure based on common laboratory practices for the synthesis of PEG dimethacrylates.[\[6\]](#)[\[7\]](#)

Materials:

- Pentaethylene glycol
- Methacrylic anhydride
- Triethylamine (TEA) or other suitable base catalyst
- Dichloromethane (DCM), anhydrous
- Hydroquinone (inhibitor)
- Sodium bicarbonate solution (5% w/v)
- Brine solution

- Anhydrous magnesium sulfate or sodium sulfate
- Alumina (for filtration)
- Diethyl ether (for precipitation)

Procedure:

- In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve pentaethylene glycol in anhydrous dichloromethane.
- Add a catalytic amount of triethylamine.
- To this solution, add methacrylic anhydride (typically a 2.2 molar equivalent to the hydroxyl groups of the PEG) dropwise while stirring in an ice bath to control the exothermic reaction.
- Add a small amount of hydroquinone to inhibit premature polymerization.
- Allow the reaction to warm to room temperature and stir for 24-48 hours.
- Monitor the reaction progress using Thin Layer Chromatography (TLC) or ^1H NMR.
- Upon completion, wash the reaction mixture sequentially with 5% sodium bicarbonate solution, water, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure.
- For further purification, the crude product can be passed through a short column of alumina and/or precipitated from a concentrated DCM solution into cold diethyl ether.
- Dry the final product under vacuum to remove any residual solvent.

Hydrogel Fabrication by Photopolymerization

Materials:

- **Bis-methacrylate-PEG5**

- Photoinitiator (e.g., Irgacure 2959, LAP)
- Phosphate-buffered saline (PBS) or cell culture medium
- UV light source (365 nm)

Procedure:

- Prepare a precursor solution by dissolving **Bis-methacrylate-PEG5** in PBS or cell culture medium to the desired concentration (e.g., 10-30% w/v).
- Add the photoinitiator to the precursor solution at a suitable concentration (e.g., 0.05-0.5% w/v) and ensure it is fully dissolved.
- Pipette the precursor solution into a mold of the desired shape and size.
- Expose the solution to UV light for a sufficient duration to ensure complete crosslinking. The exposure time will depend on the photoinitiator concentration, light intensity, and sample thickness.
- After polymerization, the resulting hydrogel can be swelled in PBS or culture medium to reach equilibrium.

Characterization of Bis-methacrylate-PEG5 and its Hydrogels

Chemical Structure Verification

- ¹H NMR (Proton Nuclear Magnetic Resonance): Used to confirm the addition of methacrylate groups to the PEG backbone. Key signals to observe include the vinyl protons of the methacrylate group (around 5.5-6.1 ppm) and the methylene protons adjacent to the ester linkage (around 4.3 ppm).[\[6\]](#)
- MALDI-TOF MS (Matrix-Assisted Laser Desorption/Ionization Time-of-Flight Mass Spectrometry): Provides information on the molecular weight and molecular weight distribution of the synthesized **Bis-methacrylate-PEG5**, confirming the purity of the product.[\[6\]](#)

Hydrogel Properties

The mechanical and swelling properties of hydrogels are critical for their performance in biomedical applications and are highly dependent on the precursor molecular weight and concentration.

Property	Typical Range for Low MW PEGDA Hydrogels	Factors Influencing the Property	Reference
Compressive Modulus	0.4 - 1.7 MPa (for 20-40 wt% total polymer)	Increases with increasing polymer concentration and decreasing PEG molecular weight.	[5]
Swelling Ratio	Decreases with increasing polymer concentration and decreasing PEG molecular weight.	The degree of crosslinking and hydrophilicity of the polymer network.	[11]
Mesh Size	Smaller for lower molecular weight precursors.	Influences nutrient and oxygen transport, as well as cell migration and proliferation within the hydrogel.	[12]

Biomedical Applications

The unique properties of hydrogels derived from **Bis-methacrylate-PEG5** make them suitable for a variety of biomedical applications.

- **Tissue Engineering:** The tunable mechanical properties allow for the creation of scaffolds that can mimic the stiffness of various tissues, influencing cell behavior such as adhesion, proliferation, and differentiation.[2][12] The covalent crosslinking provides a stable three-dimensional environment for encapsulated cells.

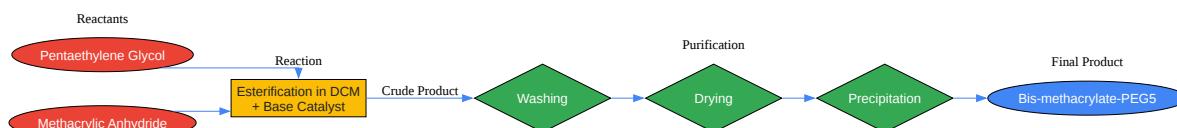
- **Drug Delivery:** These hydrogels can serve as matrices for the controlled release of therapeutic agents.[1] The mesh size of the hydrogel network governs the diffusion rate of the encapsulated molecules.
- **Dental Materials:** Due to their rapid polymerization and mechanical strength, short-chain dimethacrylates are used in dental composites and adhesives.[4]
- **3D Printing and Bioprinting:** The photopolymerizable nature of **Bis-methacrylate-PEG5** makes it an ideal component of bio-inks for the fabrication of complex, cell-laden constructs. [13]

Signaling Pathways and Cellular Interactions

While the term "bioinert" is often used to describe PEG, the physical properties of the hydrogel matrix, such as stiffness and degradability, can significantly influence cell behavior through mechanotransduction. Stiffer hydrogels, typical of those formed from low molecular weight PEGDA, have been shown to influence intracellular signaling pathways that regulate cell spreading, proliferation, and differentiation.[14] For instance, the stiffness of the extracellular matrix can impact pathways involving focal adhesions and the cytoskeleton, ultimately affecting gene expression.

Visualizations

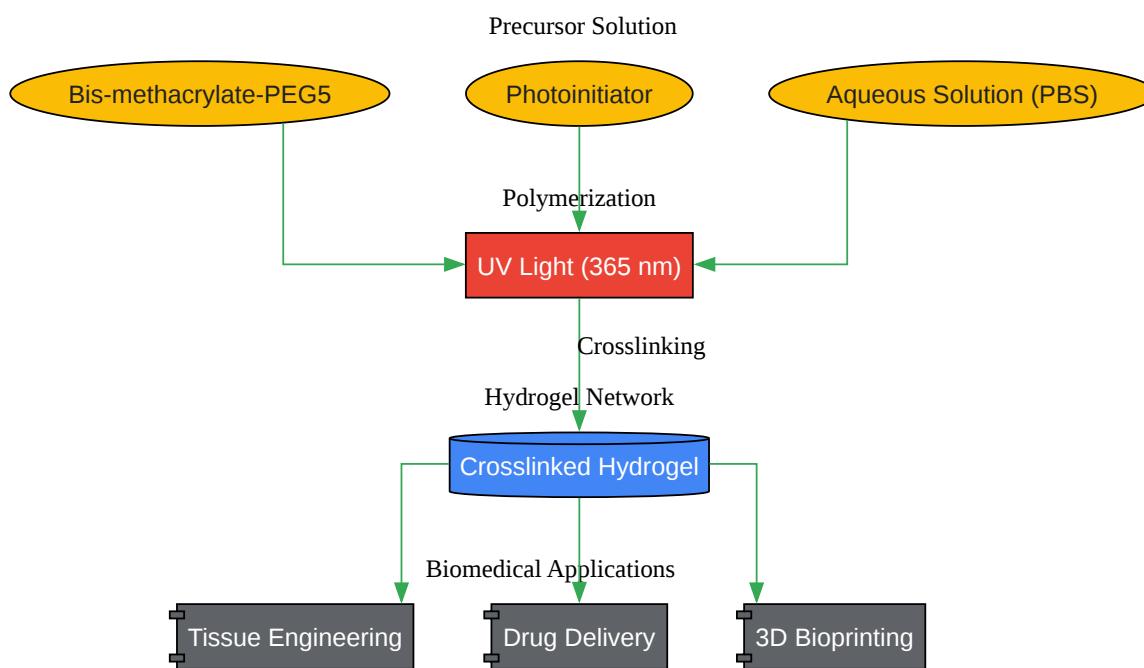
Synthesis of Bis-methacrylate-PEG5



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Synthesis workflow for **Bis-methacrylate-PEG5**.

Hydrogel Formation and Application



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Hydrogel formation and its biomedical applications.

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